An In-depth Technical Guide to the Synthesis of trans-1,2-Dimethoxycyclohexane

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Compound of Interest

Compound Name:	*1,2-Dimethoxycyclohexane*
CAS No.:	*30363-80-5*
Cat. No.:	*B12323671*

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This guide provides a comprehensive experimental protocol for the synthesis of trans-**1,2-dimethoxycyclohexane**, a valuable building block in organic synthesis. The described methodology is based on the robust and widely applicable Williamson ether synthesis, a staple in the formation of ether linkages. This document outlines the synthesis of the precursor, trans-1,2-cyclohexanediol, followed by its subsequent dimethylation. Detailed experimental procedures, data presentation in tabular format, and a workflow diagram are included to facilitate replication and understanding.

I. Synthesis Overview

The synthesis of trans-**1,2-dimethoxycyclohexane** is a two-step process commencing from cyclohexene. The first step involves the dihydroxylation of cyclohexene to yield trans-1,2-cyclohexanediol. The subsequent step is a Williamson ether synthesis, where the diol is converted to its corresponding dialkoxide and then reacted with a methylating agent to form the desired diether.

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II. Experimental Protocols

A. Step 1: Synthesis of trans-1,2-Cyclohexanediol from Cyclohexene

This procedure details the synthesis of the diol precursor.[1]

Materials:

- Cyclohexene
- Formic acid (99%)
- Hydrogen peroxide (30%)
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Diethyl ether
- Potassium iodide starch paper
- Sodium disulfite (if necessary)

Equipment:

- 250 mL three-neck flask
- Reflux condenser
- Addition funnel
- Internal thermometer
- Magnetic stir bar and stirrer
- Ice bath

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- Rotary evaporator
- Short path distillation apparatus or distillation bridge with air cooler
- Hot air dryer

Procedure:

- In a 250 mL three-neck flask equipped with a reflux condenser, addition funnel, internal thermometer, and magnetic stir bar, prepare a solution of 30 mL (37 g, 0.80 mol) of formic acid (99%) and 13 mL (14 g, 0.13 mol) of hydrogen peroxide (30%).
- Cool the solution to 0 °C using an ice bath.
- Slowly add 10.2 mL (8.22 g, 100 mmol) of cyclohexene dropwise while stirring. Maintain the internal temperature below 80 °C, using the ice bath as needed. The addition should take approximately 35 minutes.
- After the addition is complete, test the reaction mixture for the presence of peroxides using potassium iodide starch paper.
- If the test is positive, heat the mixture in a water bath to 60-70 °C until the test is negative. If the test remains positive after one hour, add sodium disulfite to quench the remaining peroxide.
- Remove the formic acid and water using a rotary evaporator at approximately 12 hPa.
- Cool the viscous residue and add a solution of 6.0 g (150 mmol) of NaOH in 30 mL of water for hydrolysis of the intermediate formate ester. Ensure the internal temperature does not exceed 60 °C.
- Neutralize the mixture with approximately 2 mL of concentrated hydrochloric acid (check the pH).
- Completely remove the solvent using a rotary evaporator at about 12 hPa and a water bath temperature of 50 °C.

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- Distill the solid residue under reduced pressure using a short path distillation apparatus. The product will crystallize during distillation and may require occasional heating with a hot air dryer.

B. Step 2: Synthesis of trans-1,2-Dimethoxycyclohexane via Williamson Ether Synthesis

This protocol describes the dimethylation of trans-1,2-cyclohexanediol. This is a general procedure based on the principles of the Williamson ether synthesis.[2][3][4][5][6]

Materials:

- trans-1,2-Cyclohexanediol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF) or dimethylformamide (DMF)
- Methyl iodide (CH_3I) or dimethyl sulfate ($(CH_3)_2SO_4$)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether or ethyl acetate
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Magnetic stir bar and stirrer
- Reflux condenser with a drying tube or nitrogen inlet
- Addition funnel
- Ice bath

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- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), suspend sodium hydride (2.2 molar equivalents relative to the diol) in anhydrous THF.
- Cool the suspension in an ice bath.
- Dissolve trans-1,2-cyclohexanediol (1 molar equivalent) in a minimal amount of anhydrous THF and add it dropwise to the sodium hydride suspension via an addition funnel. Hydrogen gas will evolve.[3]
- After the addition is complete, allow the mixture to warm to room temperature and stir until the gas evolution ceases, indicating the formation of the dialkoxide.
- Cool the reaction mixture again in an ice bath.
- Add methyl iodide (at least 2.2 molar equivalents) dropwise to the stirred suspension.
- After the addition, allow the reaction to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and cautiously quench the excess sodium hydride by the slow addition of a saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.

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- Purify the crude product by distillation to obtain pure trans-**1,2-dimethoxycyclohexane**.

III. Data Presentation

Table 1: Reactant Stoichiometry for the Synthesis of trans-1,2-Cyclohexanediol

Reactant	Molecular Weight (g/mol)	Moles	Volume (mL)	Mass (g)	Molar Equivalents
Cyclohexene	82.14	0.100	10.2	8.22	1.00
Formic acid	46.03	0.80	30	37	8.0
Hydrogen peroxide (30%)	34.01	0.13	13	14 (of 30% solution)	1.3
Sodium hydroxide	40.00	0.150	-	6.0	1.5

Table 2: Reactant Stoichiometry for the Synthesis of trans-**1,2-Dimethoxycyclohexane** (Example Scale)

Reactant	Molecular Weight (g/mol)	Moles (Example)	Volume (mL)	Mass (g)	Molar Equivalents
trans-1,2-Cyclohexanediol	116.16	0.05	-	5.81	1.0
Sodium Hydride (60%)	24.00 (as NaH)	0.11	-	1.83 (of 60% dispersion)	2.2
Methyl Iodide	141.94	0.11	4.8	15.6	2.2

Table 3: Physical and Spectroscopic Data of trans-**1,2-Dimethoxycyclohexane**

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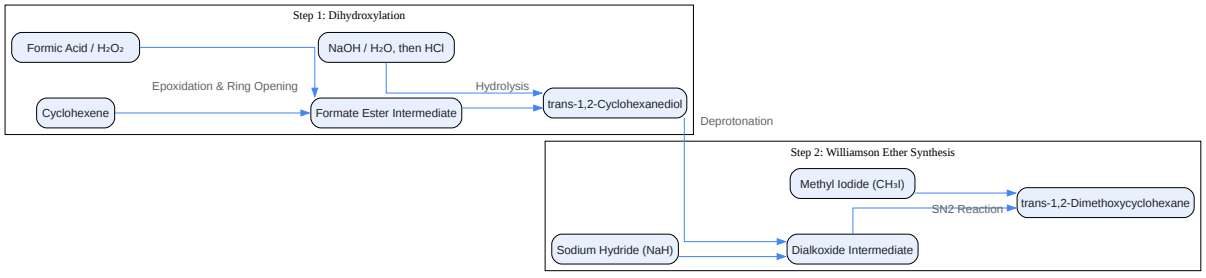
Property	Value
Molecular Formula	$C_8H_{16}O_2$
Molecular Weight	144.21 g/mol
Appearance	Colorless liquid
Boiling Point	Data not readily available in search results
^{1}H NMR ($CDCl_3$)	Expected peaks for methoxy protons (singlet, ~3.4 ppm) and cyclohexyl protons (multiplets, ~1.2-3.2 ppm)
^{13}C NMR ($CDCl_3$)	Expected peaks for methoxy carbons (~57 ppm) and cyclohexyl carbons

IV. Workflow and Pathway Diagrams



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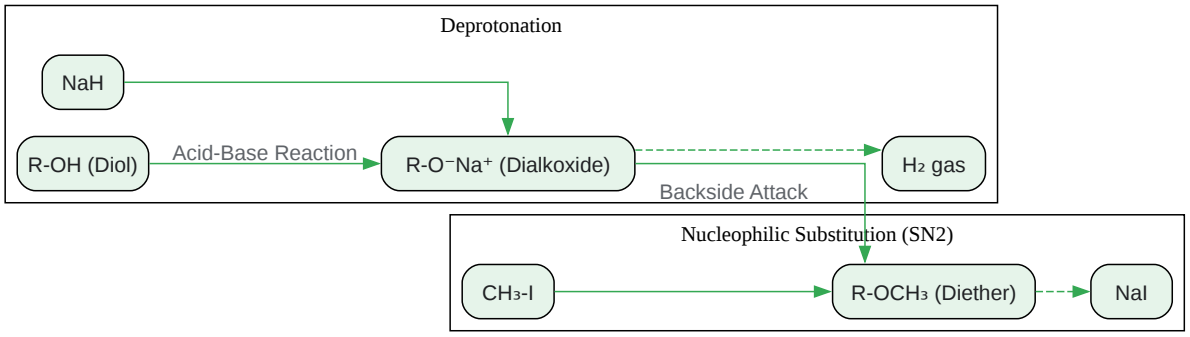
Caption: Synthetic workflow for trans-**1,2-dimethoxycyclohexane**.



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Caption: Mechanism of the Williamson Ether Synthesis.

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